

Proxan-Sodium (Sodium Isopropyl Xanthate)

Technical Support Center

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Compound of Interest

Compound Name: **Proxan**

Cat. No.: **B089752**

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Welcome to the technical support center for **Proxan**-sodium, also known as Sodium Isopropyl Xanthate (SIPX). This resource is designed for researchers, scientists, and professionals who handle **Proxan**-sodium in experimental and laboratory settings. Here you will find answers to frequently asked questions and troubleshooting guides related to its stability and degradation.

Frequently Asked Questions (FAQs)

Q1: What is **Proxan**-sodium and what are its key properties?

Proxan-sodium (CAS No. 140-93-2) is the sodium salt of isopropylxanthic acid.^[1] It typically appears as a slight yellow or grey-yellow free-flowing powder or pellets with a pungent odor.^[2] It is highly soluble in water and alcohol.^[3]

Table 1: Physical and Chemical Properties of **Proxan**-Sodium

Property	Value	Citations
Chemical Name	Sodium Isopropyl Xanthate	[3]
Synonyms	Proxan-sodium, SIPX, Z-11	[1] [3]
CAS Number	140-93-2	[1] [4]
Molecular Formula	C4H7NaOS2	[1] [4]
Molecular Weight	158.22 g/mol	[1] [3]
Appearance	White to light yellow/green powder or pellets	[2] [3] [5]
Odor	Mildly disagreeable, pungent	[2] [5]
Solubility	Complete solubility in water	[1] [3] [5]
Decomposition Temp.	Begins to decompose at 150°C	[1] [5]

Q2: What are the optimal storage and handling conditions for **Proxan**-sodium?

Proxan-sodium is sensitive to moisture and heat. To ensure its stability, it should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible substances like acids.[\[2\]](#)[\[4\]](#) The recommended storage temperature is between 2-8°C.[\[5\]](#) Always handle **Proxan**-sodium in accordance with good industrial hygiene and safety practices, using adequate ventilation to minimize dust and vapor accumulation.[\[2\]](#)

Table 2: Recommended Storage and Handling Summary

Condition	Recommendation	Citations
Temperature	2-8°C, Keep refrigerated	[5] [6]
Atmosphere	Store in a dry, well-ventilated place	[2] [4]
Container	Keep container tightly closed	[2] [4]
Light Exposure	Do not store in direct sunlight	[2]
Incompatibilities	Acids, moisture	[1] [5] [7]
Handling	Use with adequate ventilation, avoid dust formation	[1] [2]

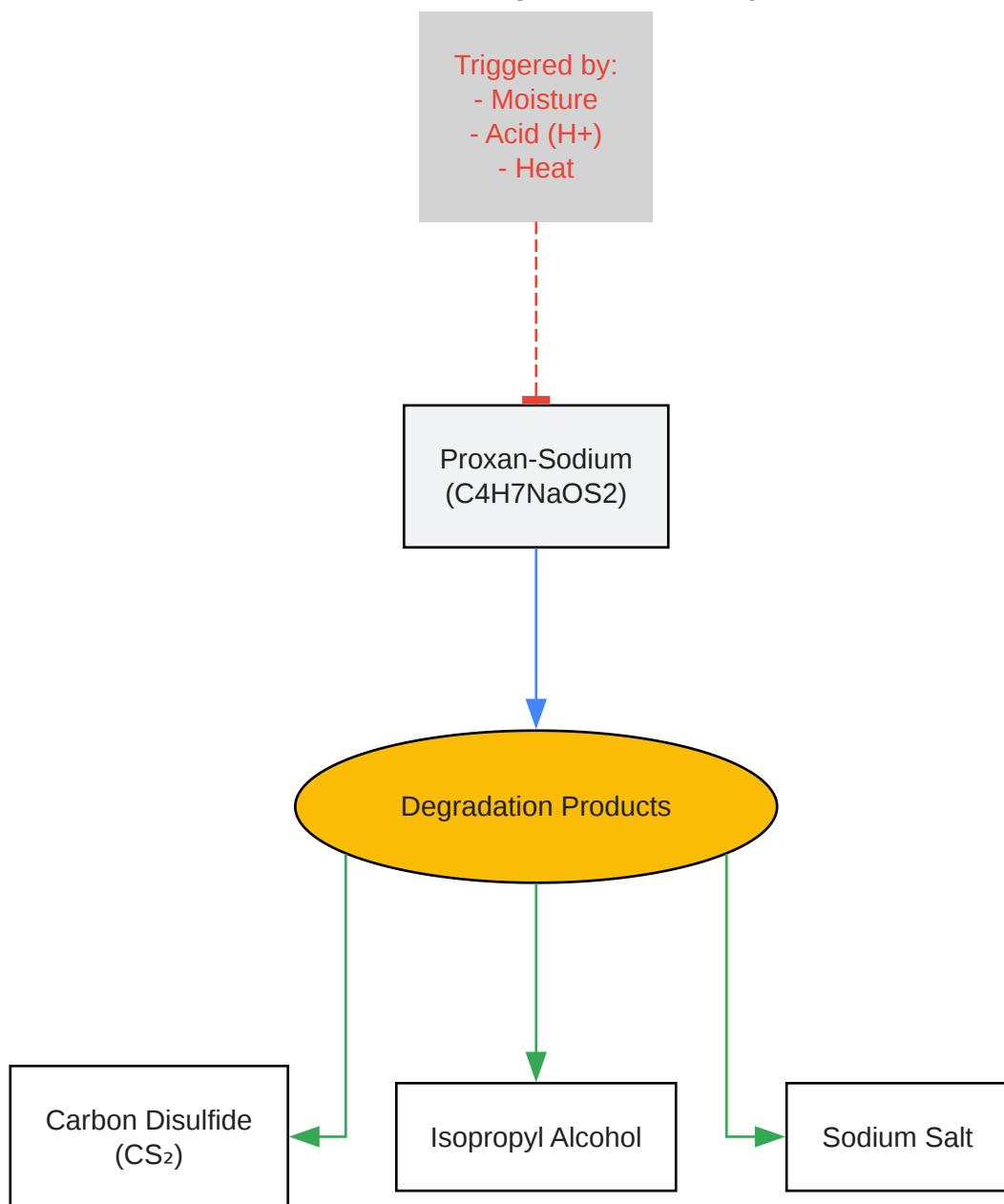
Q3: How stable is **Proxan**-sodium in aqueous solutions?

Aqueous solutions of **Proxan**-sodium are not stable for long periods. It is recommended that solutions be stored for no longer than 3 days.[\[1\]](#)[\[5\]](#)[\[8\]](#) Decomposition in solution is accelerated by acidic conditions and leads to the formation of carbon disulfide, which has a strong, unpleasant odor.[\[1\]](#)[\[5\]](#)[\[7\]](#)

Q4: What are the primary degradation products of **Proxan**-sodium?

The most significant and commonly cited degradation product of **Proxan**-sodium is carbon disulfide (CS₂).[\[1\]](#)[\[5\]](#)[\[8\]](#) This degradation occurs when **Proxan**-sodium is exposed to moisture, acidic conditions, or high temperatures.[\[1\]](#)[\[3\]](#)[\[7\]](#) The compound evolves carbon disulfide vapor upon exposure to moisture.[\[7\]](#)

Proxan-Sodium Degradation Pathway

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Proxan-Sodium degradation into its primary components.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of **Proxan-Sodium** in an experimental setting.

Issue 1: A strong, unpleasant odor is detected after preparing an aqueous solution.

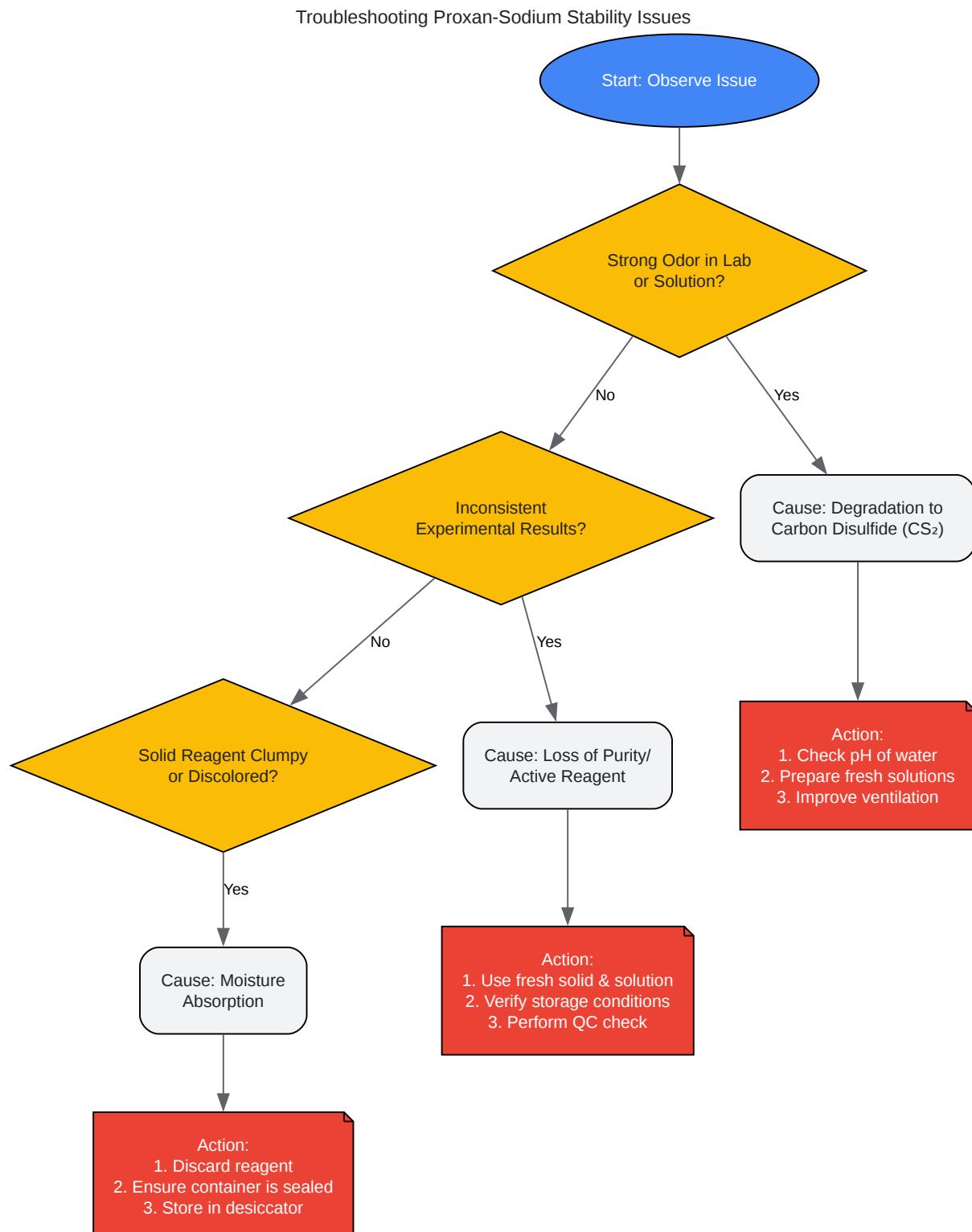
- Possible Cause: This is a strong indicator of degradation. **Proxan**-sodium decomposes in the presence of water, especially under acidic or warm conditions, to form carbon disulfide (CS₂), which has a characteristic foul smell.[1][5][7]
- Recommended Actions:
 - Ensure your water source is neutral or slightly alkaline. **Proxan**-sodium is more stable in alkaline circuits and decomposes in acid.[1][5]
 - Prepare fresh solutions for immediate use whenever possible.
 - If solutions must be stored, keep them in a tightly sealed container at 2-8°C for no more than three days.[1][5]
 - Work in a well-ventilated area or fume hood.[2]

Issue 2: Inconsistent or lower-than-expected results in flotation experiments.

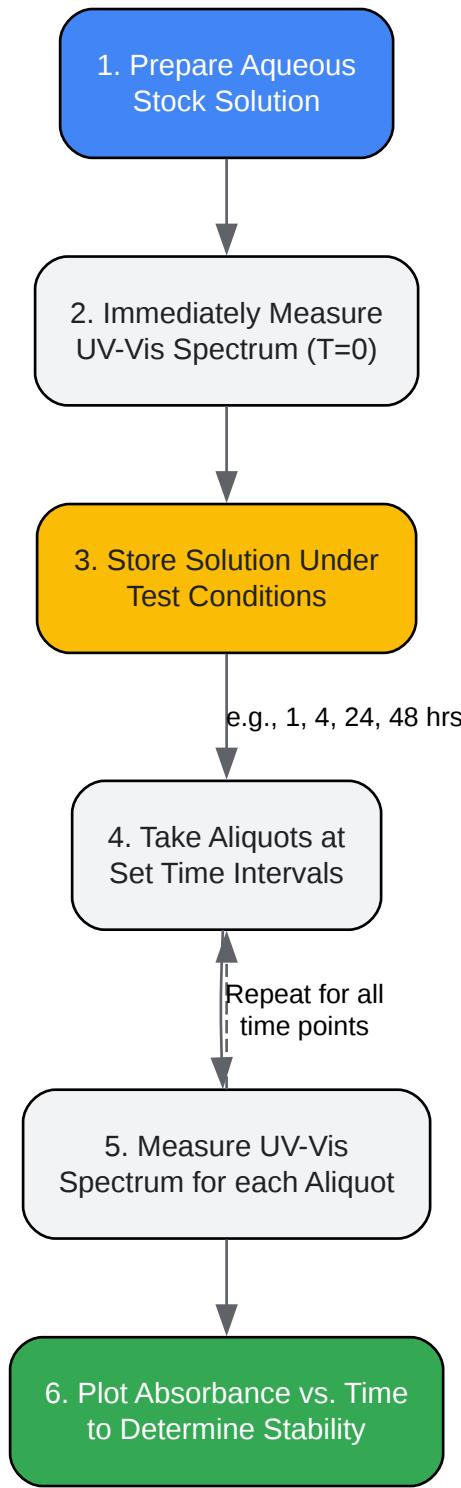
- Possible Cause: The collecting ability of **Proxan**-sodium is compromised upon degradation. If the purity of the reagent has decreased due to improper storage or the use of aged solutions, its performance will be affected.[3] **Proxan**-sodium is noted to be less stable than longer-chain xanthates.[3]
- Recommended Actions:
 - Verify the storage conditions of the solid reagent. Check for signs of moisture exposure or discoloration.
 - Always use freshly prepared aqueous solutions for quantitative experiments.
 - Consider running a simple quality check, such as the UV-Vis scan described in the "Experimental Protocols" section, to assess for degradation before use.

Issue 3: The solid **Proxan**-sodium powder appears clumpy, discolored, or "deliquescent".

- Possible Cause: The material has been exposed to moisture from the air. **Proxan**-sodium is described as deliquescent, meaning it readily absorbs moisture.[1][5] This exposure initiates the degradation process.
- Recommended Actions:
 - Discard the compromised reagent, as its purity is no longer reliable.
 - Ensure containers are sealed immediately and tightly after use.
 - Store the reagent in a desiccator if working in a high-humidity environment.



Workflow for Monitoring Degradation via UV-Vis

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